

Navigating the Safe Disposal of SB-611812: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SB-611812

Cat. No.: B15603795

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of novel chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential logistical information and a step-by-step plan for the proper disposal of **SB-611812**, a urotensin II receptor antagonist.

Disclaimer: A specific Safety Data Sheet (SDS) for **SB-611812** was not located. The following procedures are based on general best practices for the disposal of research chemicals with unknown comprehensive hazard profiles. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Key Properties of SB-611812

A summary of the available quantitative data for **SB-611812** is presented below. This information is crucial for a preliminary assessment but is not a substitute for a complete SDS.

Property	Value
Formal Name	2,6-dichloro-N-[4-chloro-3-[2-(dimethylamino)ethoxy]phenyl]-4-(trifluoromethyl)-benzenesulfonamide
CAS Number	345892-71-9
Molecular Formula	C ₁₇ H ₁₆ Cl ₃ F ₃ N ₂ O ₃ S
Molecular Weight	491.7 g/mol
Physical Form	Solid
Solubility	DMSO: 10 mM

Source: Cayman Chemical[1]

Experimental Protocols: A Note on Disposal Procedures

Specific experimental protocols for the disposal of **SB-611812** are not publicly available. The following procedure is a general guideline derived from established laboratory safety standards for chemical waste.

Step-by-Step Disposal Protocol for SB-611812

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **SB-611812**.

2. Waste Identification and Segregation:

- Hazardous Waste Determination: Due to the lack of a complete SDS, **SB-611812** should be treated as a hazardous chemical waste. All materials contaminated with **SB-611812**, including empty containers, weighing boats, and contaminated PPE, must be disposed of as hazardous waste.

- **Waste Segregation:** Segregate **SB-611812** waste from other waste streams. Do not mix it with non-hazardous trash or other chemical waste unless explicitly permitted by your EHS department. Based on its chemical structure (containing chlorine and fluorine), it may be classified as halogenated organic waste.

3. Waste Collection and Containment:

- **Primary Container:** Collect solid **SB-611812** waste in a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical.
- **Labeling:** The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**SB-611812**," the CAS number (345892-71-9), and the approximate amount of waste. Follow your institution's specific labeling requirements.
- **Container Management:** Keep the waste container closed at all times, except when adding waste. Store the container in a designated satellite accumulation area (SAA) within the laboratory.

4. Disposal Request and Pickup:

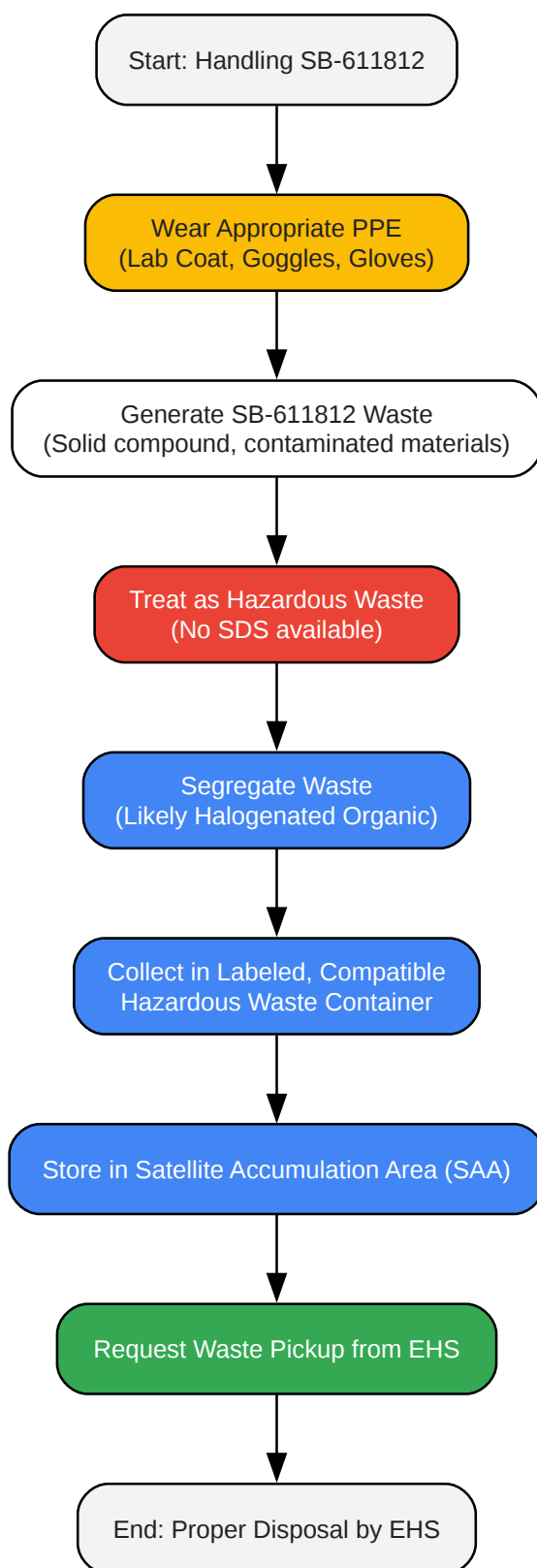
- Once the waste container is full or ready for disposal, follow your institution's procedures to request a hazardous waste pickup from the EHS department. Do not pour **SB-611812** down the drain or dispose of it in the regular trash.

Regulatory Compliance

All chemical waste disposal is subject to regulations such as the Resource Conservation and Recovery Act (RCRA) in the United States.^[1] These regulations govern the management of hazardous waste from its generation to its final disposal.^[1] Working closely with your EHS department will ensure compliance with all applicable regulations.

Disposal Procedure Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SB-611812**.



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Caption: Workflow for the proper disposal of **SB-611812**.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
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